

Personal protective equipment for handling NBI-31772

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Essential Safety and Handling Guide for NBI- 31772

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **NBI-31772**. The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

NBI-31772 is a nonpeptide small molecule inhibitor of the interaction between insulin-like growth factor (IGF) and IGF-binding proteins (IGFBPs).[1] It has a high affinity for all six human IGFBP subtypes, with Ki values ranging from 1 to 24 nM.[1] By displacing IGF-1 from the IGF-1:IGFBP complex, **NBI-31772** can increase the bioavailability of free IGF-1.[1]





Property	Value	
CAS Number	374620-70-9	
Molecular Formula	C17H11NO7	
Molecular Weight	341.27 g/mol	
Purity	≥98% (HPLC)	
Solubility	Soluble to 100 mM in DMSO	
Appearance	Powder	

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Statement: Harmful if swallowed. Very toxic to aquatic life with long lasting effects.

Signal Word: Warning

Precautionary Statements:

- · Wash skin thoroughly after handling.
- Do not eat, drink or smoke when using this product.
- Avoid release to the environment.
- IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- · Rinse mouth.
- Collect spillage.
- Dispose of contents/container to an approved waste disposal plant.

To mitigate these risks, the following personal protective equipment is mandatory when handling **NBI-31772**:



PPE Category	Equipment	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.	Protects against accidental splashes of the compound, especially when in solution.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust/aerosol generation is likely.	Prevents inhalation of the powder form of the compound.

Operational Plan: Handling and Storage Reconstitution of NBI-31772

- Preparation: Perform all reconstitution procedures within a chemical fume hood to minimize inhalation exposure.
- Solvent Selection: NBI-31772 is soluble in DMSO up to 100 mM.
- Calculation: To prepare a 10 mM stock solution, for example, add 293 μL of DMSO to 1 mg of **NBI-31772** (assuming a molecular weight of 341.27 g/mol). Adjust the volume based on the actual amount of **NBI-31772**.
- Dissolution: Gently vortex or sonicate the solution to ensure the compound is fully dissolved.

Storage

• Solid Form: Store the powdered compound at -20°C in a tightly sealed container.



• In Solution (DMSO): For short-term storage, solutions can be kept at 4°C for up to two weeks. For long-term storage, aliquot the solution into single-use vials and store at -80°C for up to six months. Avoid repeated freeze-thaw cycles.

Disposal Plan

Due to its classification as very toxic to aquatic life, **NBI-31772** and any materials contaminated with it must be disposed of as hazardous chemical waste.

- Waste Segregation: Collect all NBI-31772 waste, including empty containers, contaminated labware (e.g., pipette tips, tubes), and unused solutions, in a designated and clearly labeled hazardous waste container.
- Container Labeling: The waste container must be labeled with "Hazardous Waste," the name of the chemical (NBI-31772), and the associated hazards (Toxic, Environmental Hazard).
- Disposal Procedure: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to arrange for waste pickup.
- Spill Management: In case of a spill, wear appropriate PPE, contain the spill with absorbent material, and clean the area with a suitable solvent. Collect all contaminated materials in a sealed container for hazardous waste disposal.

Experimental Protocols IGF-1-Induced Cell Proliferation Assay Using 3T3 Fibroblasts

This protocol outlines a general procedure to assess the effect of **NBI-31772** on IGF-1-induced cell proliferation in NIH-3T3 fibroblasts.

Materials:

- NIH-3T3 fibroblasts
- Dulbecco's Modified Eagle Medium (DMEM)



- Fetal Bovine Serum (FBS)
- Bovine Serum Albumin (BSA)
- Recombinant Human IGF-1
- NBI-31772
- [3H]thymidine or a non-radioactive proliferation assay kit (e.g., MTT, WST-1)
- 96-well cell culture plates

Methodology:

- Cell Seeding: Seed NIH-3T3 fibroblasts in 96-well plates at a density of 5,000-10,000 cells per well in DMEM supplemented with 10% FBS. Allow cells to adhere and grow for 24 hours.
- Serum Starvation: After 24 hours, wash the cells with phosphate-buffered saline (PBS) and replace the medium with serum-free DMEM containing 0.1% BSA. Incubate for 12-24 hours to synchronize the cells in a quiescent state.
- Treatment:
 - Prepare a dilution series of NBI-31772 in serum-free DMEM.
 - Pre-incubate the cells with various concentrations of NBI-31772 for 1-2 hours.
 - Stimulate the cells with a final concentration of 10-50 ng/mL of IGF-1 in the presence or absence of NBI-31772. Include appropriate controls (vehicle control, IGF-1 alone, NBI-31772 alone).
- Proliferation Assessment ([3H]thymidine Incorporation):
 - After 20-24 hours of treatment, add 1 μCi of [³H]thymidine to each well.
 - Incubate for an additional 4 hours.
 - Wash the cells twice with cold PBS.





- Precipitate the DNA with cold 10% trichloroacetic acid (TCA).
- Wash with 5% TCA and then ethanol.
- Lyse the cells with 0.1 M NaOH.
- Measure the incorporated radioactivity using a scintillation counter.
- Data Analysis: Express the results as a percentage of the IGF-1-stimulated proliferation and determine the inhibitory effect of NBI-31772.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **NBI-31772** and the experimental workflow for the cell proliferation assay.



IGF-1 Receptor IGF-1-1:IGFBP Complex (Inactive)

PI3K/AKT Pathway

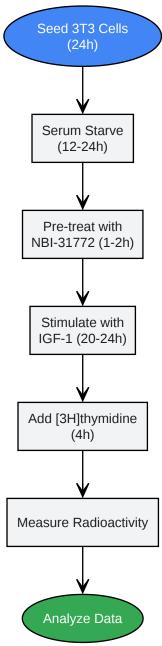
MAPK/ERK Pathway

Cell Proliferation & Survival

IGF-1 Signaling Pathway and NBI-31772 Mechanism of Action



Experimental Workflow: Cell Proliferation Assay



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References

- 1. rndsystems.com [rndsystems.com]
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